

Personal protective equipment for handling 4-Hydroxyquinoline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Hydroxyquinoline

Cat. No.: B3024213

[Get Quote](#)

Essential Safety and Handling Guide for 4-Hydroxyquinoline

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **4-Hydroxyquinoline**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Classification

4-Hydroxyquinoline is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled.^[1] It is known to cause skin irritation and serious eye irritation, and may also cause respiratory irritation.^{[1][2]} The signal word for this chemical is "Warning".^{[1][2]}

Physicochemical and Toxicity Data

Key quantitative data for **4-Hydroxyquinoline** are summarized below for easy reference.

Property	Value	Source
Physical State	Powder Solid	
Appearance	Beige to light yellowish powder	
Odor	Odorless	
Molecular Formula	C ₉ H ₇ NO	
Molecular Weight	145.16 g/mol	
Melting Point	199 - 206 °C (390.2 - 402.8 °F)	
GHS Acute Toxicity	Category 4 (Oral, Dermal, Inhalation)	
GHS Skin Irritation	Category 2	
GHS Eye Irritation	Category 2	

Operational and Disposal Plans

Adherence to the following procedural guidance is critical for minimizing exposure and ensuring a safe laboratory environment.

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **4-Hydroxyquinoline**.

Equipment	Specification	Purpose
Hand Protection	Chemical-resistant, impervious gloves (e.g., Nitrile rubber).	To prevent skin contact and absorption.
Eye/Face Protection	Chemical safety goggles or glasses with side-shields (OSHA 29 CFR 1910.133 or EN166 compliant).	To protect eyes from dust particles and potential splashes.
Skin & Body Protection	Lab coat or other protective work clothing.	To prevent skin exposure.
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.	Required if ventilation is inadequate or if irritation is experienced.

Step-by-Step Handling and Storage Protocol

Engineering Controls:

- Always handle **4-Hydroxyquinoline** inside a certified chemical fume hood to ensure adequate ventilation.
- Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.

Handling Procedures:

- Preparation: Before handling, wash hands thoroughly and put on all required PPE as specified above.
- Handling: Avoid creating dust when weighing or transferring the material. Avoid all personal contact, including inhalation.
- Hygiene: Do not eat, drink, or smoke in the area where the chemical is handled. Wash hands and any exposed skin thoroughly after handling is complete.

Storage Procedures:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- The storage area should be secure and locked up.
- Store away from incompatible materials such as strong oxidizing agents and strong acids.

First Aid and Emergency Measures

Immediate response is crucial in the event of an exposure.

Exposure Route	Immediate First Aid Action
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention.
Inhalation	Move the person to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult or has stopped, provide artificial respiration. Seek medical attention.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or physician immediately for treatment advice.

Disposal Plan

All waste containing **4-Hydroxyquinoline** must be treated as hazardous waste.

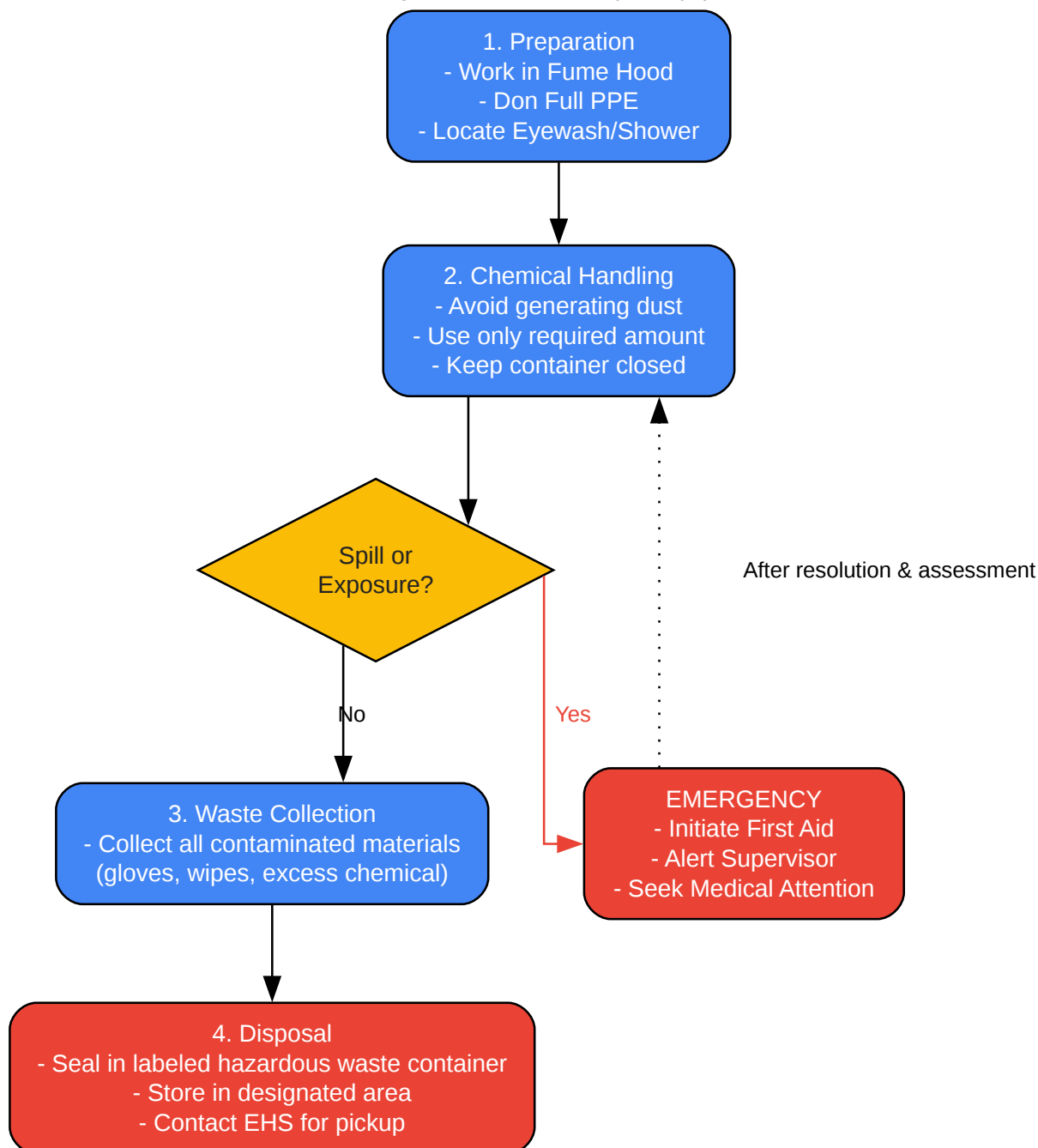
- Collection: Collect all waste, including contaminated PPE and excess chemical, in a dedicated, chemically compatible container. Do not dispose of it down the drain or in regular trash.

- Labeling: Clearly label the container with "Hazardous Waste" and the full chemical name, "**4-Hydroxyquinoline**".
- Storage: Seal the container and store it in a designated, secure hazardous waste accumulation area away from incompatible materials.
- Disposal: Contact your institution's Environmental, Health, and Safety (EHS) department to arrange for proper disposal by a licensed waste management company.

Procedural Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **4-Hydroxyquinoline**, from initial preparation to final disposal.

Safe Handling Workflow for 4-Hydroxyquinoline



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **4-Hydroxyquinoline**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. 4-Hydroxyquinoline - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 4-Hydroxyquinoline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3024213#personal-protective-equipment-for-handling-4-hydroxyquinoline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com